

2,3,3-Trimethylpentane: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2,3,3-Trimethylpentane*

Cat. No.: *B1202373*

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CAS Number: 560-21-4

This technical guide provides an in-depth overview of the chemical compound **2,3,3-trimethylpentane**, focusing on its identification, physicochemical properties, and comprehensive safety data. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields.

Chemical Identification and Physical Properties

2,3,3-Trimethylpentane is a branched alkane with the chemical formula C₈H₁₈.^{[1][2][3][4]} It is an isomer of octane and is also known by its synonym, pentane, 2,3,3-trimethyl-.^{[2][3]} This compound exists as a colorless and odorless liquid.^[4]

Property	Value	Source
CAS Number	560-21-4	[1] [5]
Molecular Formula	C8H18	[2] [3] [4] [5]
Molecular Weight	114.23 g/mol	[3]
Density	0.7258 g/cm ³ at 20 °C	[3]
Boiling Point	114.8 °C	[3]
Melting Point	-100.9 °C	[3]
Flash Point	-6 °C	[3]
Autoignition Temperature	425 °C	[4]
Vapor Pressure	27.00 mmHg	[3] [6]
Refractive Index	1.400	[3]

Safety and Hazard Information

2,3,3-Trimethylpentane is classified as a hazardous substance. Its primary hazards are related to its high flammability and potential health effects upon exposure.

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information. The classification for **2,3,3-trimethylpentane** is as follows:

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways
Specific Target Organ Toxicity (Single Exposure)	3	H336: May cause drowsiness or dizziness
Hazardous to the Aquatic Environment, Long-Term Hazard	1	H410: Very toxic to aquatic life with long lasting effects

GHS Pictograms:

- Flame: Indicates a flammable hazard.
- Health Hazard: Indicates a substance may be a respiratory sensitizer, mutagen, carcinogen, reproductive toxin, aspiration toxin, or cause target organ toxicity.
- Exclamation Mark: Indicates an irritant (skin and eye), skin sensitizer, or is harmful.
- Environment: Indicates the substance is hazardous to the aquatic environment.

Precautionary Statements and Safety Measures

A comprehensive set of precautionary statements is associated with the handling and use of **2,3,3-trimethylpentane**. These are crucial for ensuring laboratory and industrial safety.

Type	Precautionary Statement
Prevention	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P273: Avoid release to the environment. P280: Wear protective gloves/protective clothing/eye protection/face protection.
Response	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. P331: Do NOT induce vomiting. P302 + P352: IF ON SKIN: Wash with plenty of water. P391: Collect spillage.
Storage	P403 + P235: Store in a well-ventilated place. Keep cool.
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols for Safety Assessment

The hazard classifications of chemical substances like **2,3,3-trimethylpentane** are determined through standardized experimental protocols. The following are key methodologies for assessing its primary hazards.

Flash Point Determination (ASTM D93)

The flash point of a volatile material is the lowest temperature at which its vapors will ignite in the presence of an ignition source.^[3] The ASTM D93 standard test method, which uses a Pensky-Martens closed-cup tester, is a common procedure for determining the flash point of petroleum products.^{[1][2][6]}

Methodology:

- A sample of the substance is placed in the test cup of the Pensky-Martens apparatus.

- The sample is heated at a slow, constant rate while being stirred.
- An ignition source is directed into the cup at regular temperature intervals.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite.[3]

Acute Dermal Irritation/Corrosion (OECD 404)

This test is designed to assess the potential of a substance to cause skin irritation or corrosion. [7] It is a critical component in the safety evaluation of chemicals that may come into contact with the skin.[7]

Methodology:

- The test is typically conducted on the shaved skin of albino rabbits.[8]
- A small amount of the test substance (0.5 mL for liquids) is applied to a small area of the skin and covered with a gauze patch for a 4-hour exposure period.[8]
- After the exposure period, the substance is removed.
- The skin is then observed for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) and graded according to a standardized scoring system.[7]

Acute Immobilization Test for Aquatic Toxicity (OECD 202)

This test evaluates the acute toxicity of a substance to aquatic invertebrates, typically Daphnia magna (water fleas).[9][10]

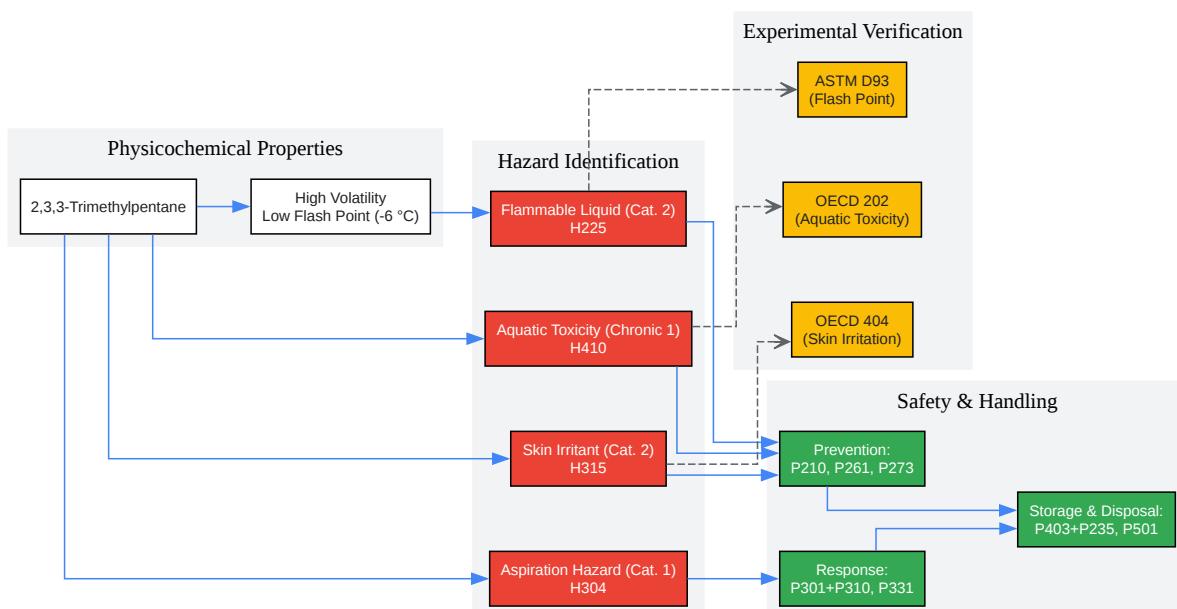
Methodology:

- Young daphnids (less than 24 hours old) are exposed to a range of concentrations of the test substance for 48 hours.[9][10]
- The number of immobilized daphnids is recorded at 24 and 48 hours.[10]

- The results are used to calculate the EC50, which is the concentration of the substance that causes immobilization in 50% of the test organisms within the specified time period.[11]

Logical Relationships in Safety Assessment

The following diagram illustrates the logical workflow for assessing the primary hazards of **2,3,3-trimethylpentane**, from its intrinsic properties to the necessary safety precautions.



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Hazard Assessment Workflow for 2,3,3-Trimethylpentane

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- To cite this document: BenchChem. [2,3,3-Trimethylpentane: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1202373#2-3-3-trimethylpentane-cas-number-and-safety-data-sheet\]](https://www.benchchem.com/product/b1202373#2-3-3-trimethylpentane-cas-number-and-safety-data-sheet)

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